

Physicochemical Profiling & Strategic Utilization of 4-Cyclobutylcyclohexan-1-amine

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Compound of Interest

Compound Name: 4-Cyclobutylcyclohexan-1-amine

Cat. No.: B13251246

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Executive Summary: The Rigid Scaffold Advantage

In the landscape of medicinal chemistry, **4-cyclobutylcyclohexan-1-amine** represents a high-value structural motif, particularly within the design of G-protein coupled receptor (GPCR) ligands (e.g., Dopamine D3/D2 partial agonists like Cariprazine). Its core value lies in the conformational restriction provided by the cyclohexane ring coupled with the lipophilic bulk of the cyclobutyl moiety.

Unlike flexible alkyl chains, the cyclobutyl group imparts significant lipophilicity (increasing LogP) without the excessive steric volume of a tert-butyl group, while the cyclohexane ring locks pharmacophores into specific spatial vectors. This guide dissects the physicochemical properties, stereochemical challenges, and purification protocols necessary to utilize this scaffold effectively.

Molecular Architecture & Stereochemistry

Structural Specifications

- IUPAC Name: **4-cyclobutylcyclohexan-1-amine**^{[1][2]}
- Molecular Formula: C₁₀H₁₉N

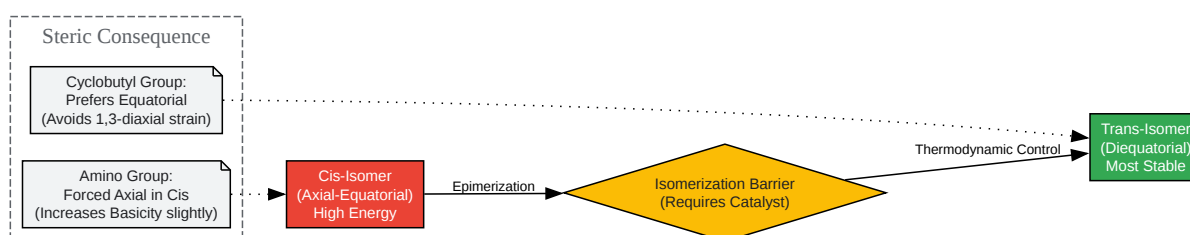
- Molecular Weight: 153.27 g/mol
- CAS Number: 1989672-08-3 (HCl salt), 1890319-33-1 (Free base)[3]

The Cis/Trans Criticality

The physicochemical behavior of this molecule is dominated by its stereoisomerism. The trans-isomer is generally the pharmacologically active and thermodynamically stable form, adopting a diequatorial chair conformation.

- Trans-Isomer: Both the amino group (C1) and cyclobutyl group (C4) occupy equatorial positions. This minimizes 1,3-diaxial interactions, resulting in a lower energy state and higher metabolic stability.
- Cis-Isomer: One substituent must occupy an axial position. Typically, the bulky cyclobutyl group remains equatorial to avoid steric strain, forcing the amino group into a higher-energy axial orientation.

Diagram 1: Conformational Landscape & Stability The following diagram illustrates the thermodynamic equilibrium and the energy penalty associated with the cis-isomer's axial substituent.



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Figure 1: Isomerization logic showing the thermodynamic drive toward the trans-diequatorial conformation, crucial for synthesis planning.

Physicochemical Property Profile

The following data aggregates calculated values and experimental trends observed in 4-substituted cyclohexylamines.

Property	Value / Range	Technical Context
pKa (Base)	10.6 ± 0.3	Typical for primary aliphatic amines. The cis-isomer (axial NH ₂) may exhibit a slightly higher pKa due to relief of steric strain upon protonation, but the difference is often negligible (< 0.2 units).
LogP (Lipophilicity)	2.8 ± 0.4 (Predicted)	Significantly more lipophilic than cyclohexanamine (LogP ~1.5) but less than 4-tert-butylcyclohexanamine (LogP ~3.3). Ideal for CNS penetration.
Polar Surface Area (PSA)	26.02 Å ²	Solely contributed by the primary amine. Excellent for blood-brain barrier (BBB) permeability (Target < 90 Å ²).
Boiling Point	~205°C (at 760 mmHg)	Estimated based on the tert-butyl analog (198°C). High boiling point necessitates vacuum distillation for purification.
Solubility (Free Base)	Low in Water	Highly soluble in DCM, MeOH, DMSO.
Solubility (HCl Salt)	High in Water	> 50 mg/mL. Suitable for aqueous formulation.
H-Bond Donors/Acceptors	2 / 1	Classic primary amine profile.

Solubility & Formulation Insight

- **Free Base:** An oil or low-melting solid. It rapidly absorbs atmospheric CO₂ to form carbamates; store under argon.
- **Salt Forms:** The Hydrochloride (HCl) or Fumarate salts are preferred for crystallinity. The trans-isomer salt typically crystallizes more readily than the cis-isomer due to better packing symmetry, a property exploited in purification.

Experimental Protocols: Synthesis & Separation

Achieving high diastereomeric excess (de) of the trans-isomer is the primary challenge. Two robust methods are presented: Classical Crystallization and Biocatalytic Dynamic Kinetic Resolution (DKR).

Method A: Classical Crystallization (Self-Validating Protocol)

Use this for bulk purification when starting with a ~1:1 cis/trans mixture.

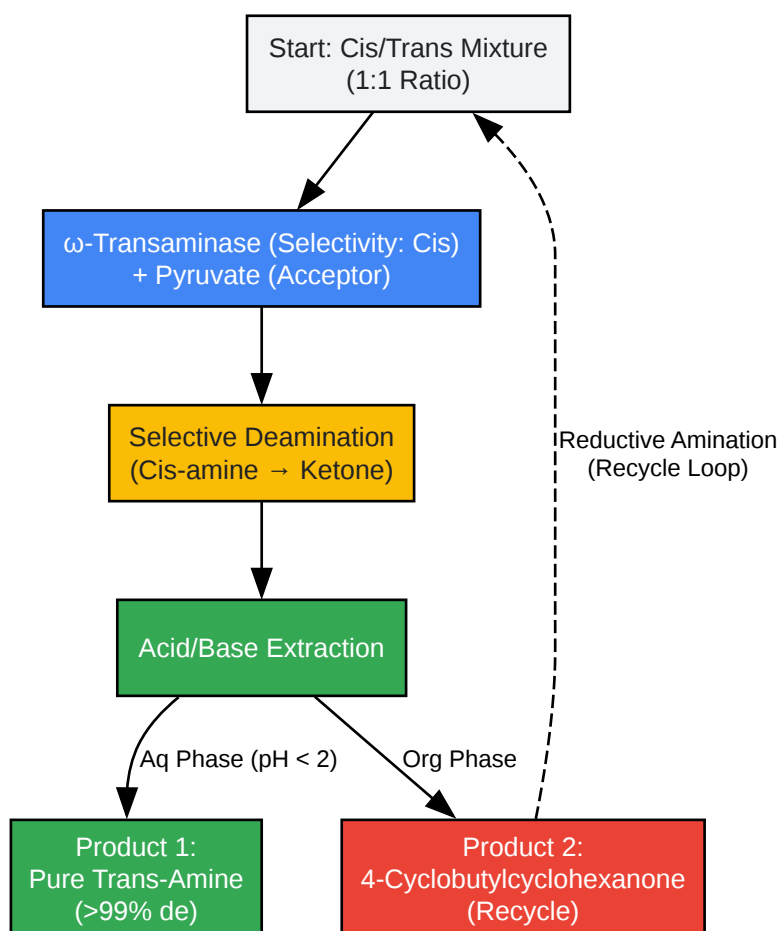
- **Dissolution:** Dissolve 10 g of crude **4-cyclobutylcyclohexan-1-amine** mixture in 100 mL of hot Ethanol (EtOH).
- **Acidification:** Add 1.1 equivalents of concentrated HCl dropwise.
- **Crystallization:** Cool slowly to Room Temperature (RT), then to 4°C overnight.
 - **Mechanism:**^[4] The trans-isomer HCl salt has a higher lattice energy and precipitates first.
- **Filtration:** Filter the white precipitate.
- **Validation (NMR):** Analyze the filter cake.
 - **Criteria:** In ¹H NMR (DMSO-d₆), the trans-isomer's H1 proton (alpha to nitrogen) appears as a triplet of triplets (tt) at ~2.9 ppm with large coupling constants (J ≈ 11 Hz, axial-axial). The cis-isomer's H1 proton appears as a broad singlet or multiplet at ~3.2 ppm (equatorial).

Method B: Biocatalytic Transaminase DKR (High Purity)

Use this for high-value synthesis to convert cis to trans.

This method utilizes ω -transaminases to selectively deaminate the cis-isomer back to the ketone, while leaving the trans-amine intact, or dynamically converting the mixture to trans.

Diagram 2: Transaminase Separation Workflow



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Figure 2: Enzymatic resolution exploiting the kinetic preference of specific transaminases for the cis-isomer, leaving the desired trans-isomer untouched.

Analytical Characterization Standards

To ensure scientific integrity, every batch must be validated using these spectral markers.

Nuclear Magnetic Resonance (^1H NMR)

- Solvent: CDCl_3 or DMSO-d_6 .
- Key Diagnostic Signal (H1 Methine):
 - Trans (Axial H):

2.6–3.0 ppm. Multiplicity: tt (triplet of triplets).

Hz,

Hz.
 - Cis (Equatorial H):

3.1–3.4 ppm. Multiplicity: bs (broad singlet) or m (multiplet). Small coupling constants (Hz).

Mass Spectrometry (LC-MS)

- Ionization: ESI+
- Parent Ion: $[\text{M}+\text{H}]^+ = 154.16$ Da.
- Fragmentation: Look for loss of NH_3 ($[\text{M}-17]^+$) and characteristic cyclohexyl ring fragmentation.

References

- Cariprazine Synthesis & Trans-Cyclohexane Intermediates
 - Title: Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine.[5]
 - Source: N
 - URL:[[Link](#)]
- General Cyclohexylamine Properties

- Title: 4-tert-Butylcyclohexan-1-amine (Analog Reference).
- Source: PubChem Compound Summary.
- URL:[[Link](#)]
- Stereochemical Analysis of Cyclohexanes
 - Title: Conformational Analysis of Substituted Cyclohexanes.
 - Source: LibreTexts Chemistry.
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- [5. Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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